

storage and handling guidelines for 5-Bromo-2-ethylaniline

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Compound of Interest

Compound Name: 5-Bromo-2-ethylaniline

Cat. No.: B1292103

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An In-Depth Technical Guide to the Storage and Handling of 5-Bromo-2-ethylaniline

This guide serves as a comprehensive technical resource for the safe storage, handling, and disposal of **5-Bromo-2-ethylaniline** (CAS No. 14922-91-9). Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data, field-proven protocols, and risk mitigation strategies. The principles outlined are derived from the known characteristics of **5-Bromo-2-ethylaniline** and its close structural analogs, ensuring a robust framework for laboratory safety and experimental integrity.

Chemical Profile and Hazard Identification

5-Bromo-2-ethylaniline is a substituted aniline, a class of compounds widely used as intermediates in the synthesis of dyes, pharmaceuticals, and other specialty chemicals.^[1] Its molecular structure, featuring an amine group and a bromine atom on a benzene ring, dictates its reactivity and toxicological profile. While a comprehensive, peer-reviewed toxicological dataset for this specific compound is not widely published, a reliable hazard profile can be inferred from its structural analogs, such as 5-bromo-o-toluidine and the parent compound, aniline.^{[2][3][4]}

The primary hazards are associated with its potential for acute toxicity via oral, dermal, and inhalation routes, as well as its classification as a skin and eye irritant.^{[2][5]} Chronic exposure to anilines can lead to systemic effects, including damage to the blood through the formation of methemoglobin.^[6]

Table 1: Chemical and Physical Properties of **5-Bromo-2-ethylaniline**

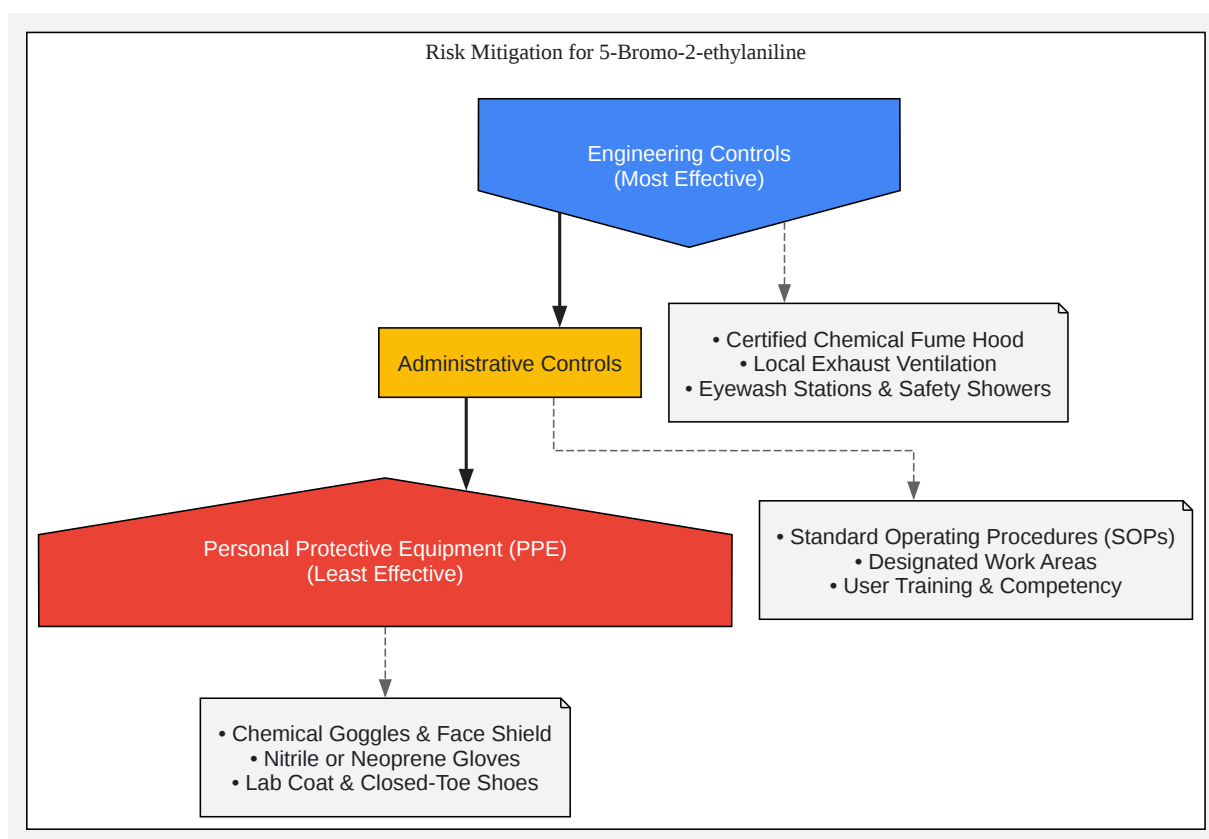
| Property | Value | Source(s) |
|-------------------|------------------------------------|---|
| CAS Number | 14922-91-9 | [7] [8] [9] |
| Molecular Formula | C ₈ H ₁₀ BrN | [7] [8] |
| Molecular Weight | 200.08 g/mol | [7] [8] [9] |
| IUPAC Name | 5-bromo-2-ethylaniline | [7] [10] |
| Purity | Typically >95% | [9] [10] |

Table 2: Inferred GHS Hazard Classification (Based on data for 5-Bromo-2-methylaniline and other substituted anilines)

| Hazard Class | Category | Hazard Statement | Source(s) |
|--------------------------------|------------|--|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | [2] [5] |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin | [2] [5] |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled | [2] [5] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation | [2] [5] |
| Serious Eye Damage/Irritation | Category 2 | H319: Causes serious eye irritation | [2] [5] |
| Specific Target Organ Toxicity | Category 3 | H335: May cause respiratory irritation | [2] [3] |

Hierarchy of Controls: Engineering, Administrative, and Personal Protection

A multi-layered approach is essential to minimize exposure. The hierarchy of controls prioritizes engineering solutions over procedural and personal measures.



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Caption: Hierarchy of controls for safe handling.

Engineering Controls

The primary engineering control for handling **5-Bromo-2-ethylaniline** is a certified chemical fume hood.^[4]^[11] This is non-negotiable and serves to capture vapors and aerosols at the source, preventing inhalation. The work area must also be equipped with easily accessible emergency eyewash stations and safety showers.^[11]^[12]

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical.^[13] Its selection must be based on a thorough risk assessment.

Table 3: Recommended Personal Protective Equipment (PPE)

| Category | Specification | Rationale and Best Practices | Source(s) |
|-------------|--|--|---|
| Eye/Face | Chemical splash goggles meeting ANSI Z87.1 or EN166 standards. A face shield should be worn over goggles when there is a significant splash risk. | Protects eyes from direct contact with solids or solutions, which can cause serious irritation. | [2] [11] [14] |
| Hand | Chemical-resistant gloves (e.g., nitrile, neoprene). Double-gloving is recommended. | Prevents dermal absorption, a primary route of toxic exposure for anilines. Gloves should be inspected before use and changed every 30-60 minutes or immediately upon contamination. | [4] [13] [14] |
| Body | Flame-resistant lab coat, long pants, and fully enclosed, chemical-resistant footwear. A chemical-resistant apron is advised for handling larger quantities. | Protects skin from accidental spills and contamination. Lab coats should never be worn outside the designated laboratory area. | [4] [15] |
| Respiratory | A NIOSH/MSHA-approved respirator is required if work cannot be conducted within a fume hood or if exposure limits are exceeded. | Prevents inhalation of toxic vapors or aerosols. Users must be fit-tested and trained in the respirator's use. | [2] [11] [15] |

Long-Term Storage and Chemical Stability

Proper storage is paramount to maintaining the chemical's integrity and ensuring laboratory safety. **5-Bromo-2-ethylaniline** is sensitive to light and air, which can cause degradation over time.^{[16][17]}

Table 4: Recommended Storage Conditions

| Parameter | Guideline | Rationale | Source(s) |
|-------------|--|---|-------------|
| Temperature | 2°C to 8°C | Refrigeration slows potential degradation pathways, ensuring long-term stability. | [8][10] |
| Atmosphere | Store under an inert gas (e.g., Argon, Nitrogen). | Minimizes oxidation and degradation from atmospheric components. | [18] |
| Light | Keep in a dark place or use an amber, light-blocking container. | Prevents photochemical degradation. | [4][8][16] |
| Container | Keep container tightly closed and properly sealed. | Prevents contamination and release of vapors into the storage area. | [2][11][19] |
| Location | Store in a dry, well-ventilated, designated chemical storage cabinet away from incompatible materials. | Ensures containment and prevents accidental reactions. | [4][11][20] |

Incompatibilities

To prevent violent reactions, fires, or the release of toxic gases, **5-Bromo-2-ethylaniline** must be stored separately from the following:

- Strong Oxidizing Agents: (e.g., perchlorates, nitrates, peroxides)[11][16]
- Acids and Acid Chlorides: Can cause vigorous or violent exothermic reactions.[11][16]
- Acid Anhydrides and Chloroformates[11]
- Sources of Ignition: The compound is combustible.[11][16]

Standard Operating Protocol: Weighing and Solution Preparation

This protocol outlines a self-validating workflow that integrates safety checks at each stage.

I. Pre-Operational Checks

- Verify Engineering Controls: Confirm the chemical fume hood has a valid certification and is functioning correctly (check airflow monitor).
- Assemble PPE: Don all required PPE as specified in Table 3.
- Prepare Workspace: Clear the fume hood of all unnecessary items. Place a plastic-backed absorbent liner on the work surface to contain minor spills.
- Assemble Equipment: Gather all necessary glassware, spatulas, solvent, and a designated, labeled waste container within the fume hood.

II. Weighing and Transfer

- Equilibration: Allow the container of **5-Bromo-2-ethylaniline** to warm to room temperature before opening to prevent condensation of atmospheric moisture.
- Aliquot Transfer: Inside the fume hood, carefully transfer the required amount of the compound from the storage container to a tared weighing vessel.

- **Secure Primary Container:** Immediately and tightly reseal the main storage container and place it to the side.
- **Dissolution:** Place the weighing vessel containing the aliquot into the final flask. Using a funnel, slowly add the desired solvent, ensuring the compound is fully dissolved.

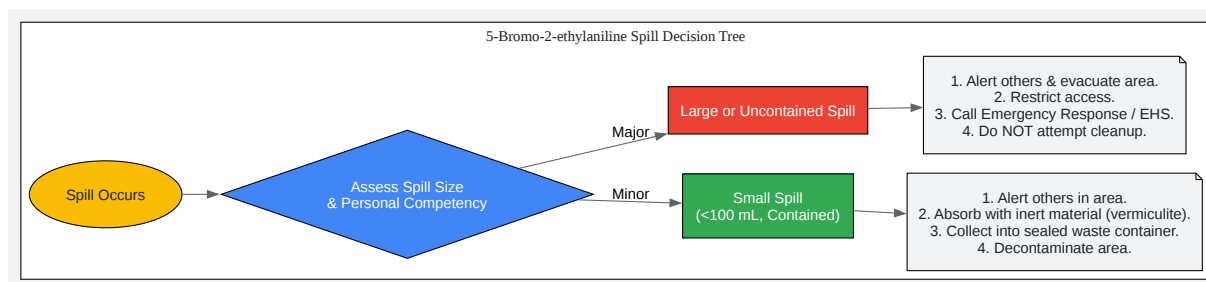
III. Post-Operational Procedures

- **Decontamination:** Wipe down the spatula and any affected surfaces with a suitable solvent (e.g., ethanol) and dispose of the wipes in the designated hazardous waste container.
- **Waste Disposal:** All contaminated consumables (weigh paper, gloves, liners) must be placed in a sealed, labeled hazardous waste container.[\[21\]](#)
- **PPE Removal:** Remove PPE in the correct order (gloves first, followed by lab coat and eye protection) to avoid cross-contamination.
- **Hygiene:** Wash hands thoroughly with soap and water after the procedure is complete.[\[2\]](#)[\[14\]](#)

Emergency Response Procedures

Rapid and correct response to an emergency is critical.

Spill Response



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Caption: Decision workflow for chemical spills.

In the event of a small, manageable spill, trained personnel wearing appropriate PPE should absorb the material with an inert substance like vermiculite or sand, collect it into a sealed container for hazardous waste, and decontaminate the area.^{[16][20][21]} For large spills, evacuate the area immediately, restrict access, and contact your institution's Environmental Health and Safety (EHS) office.^[16]

First Aid Measures

Immediate action is required following any exposure.

- **Inhalation:** Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.^[2]
- **Skin Contact:** Remove all contaminated clothing immediately. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.^{[2][16]}

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[19\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[22\]](#)

Waste Management and Disposal

5-Bromo-2-ethylaniline and any materials contaminated with it are considered hazardous waste.[\[6\]](#)[\[19\]](#)

- Segregation: Collect all waste in a designated, compatible, and clearly labeled hazardous waste container.[\[20\]](#)
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name.
- Disposal: Arrange for disposal through your institution's licensed hazardous waste disposal program. Do not dispose of this chemical down the drain or in regular trash.[\[2\]](#)[\[21\]](#)

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References

1. ossila.com [\[ossila.com\]](#)
2. fishersci.com [\[fishersci.com\]](#)
3. 5-Bromo-2-methylaniline 97 39478-78-9 [\[sigmaaldrich.com\]](#)
4. ipo.rutgers.edu [\[ipo.rutgers.edu\]](#)
5. 2-Bromo-4-ethylaniline | C₈H₁₀BrN | CID 10631857 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
6. oxfordlabfinechem.com [\[oxfordlabfinechem.com\]](#)

- 7. 5-Bromo-2-ethylaniline | C₈H₁₀BrN | CID 23346756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 001chemical.com [001chemical.com]
- 9. keyorganics.net [keyorganics.net]
- 10. 5-Bromo-2-ethylaniline 97% | CAS: 14922-91-9 | AChemBlock [achemblock.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. pppmag.com [pppmag.com]
- 14. benchchem.com [benchchem.com]
- 15. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 16. oxfordlabchem.com [oxfordlabchem.com]
- 17. N-ETHYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 18. leap.epa.ie [leap.epa.ie]
- 19. assets.thermofisher.cn [assets.thermofisher.cn]
- 20. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 21. benchchem.com [benchchem.com]
- 22. file.bldpharm.com [file.bldpharm.com]
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